

# An In-depth Technical Guide to Malabaricone C: Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: Malabaricone C

Cat. No.: B1675922

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## Introduction

**Malabaricone C** is a naturally occurring diarylnonanoid found in the fruit rind of *Myristica malabarica*, commonly known as Malabar nutmeg.[1][2][3] This phenolic compound has garnered significant scientific interest due to its diverse pharmacological activities, including potent anti-inflammatory, anticancer, and neuroprotective properties.[4][5] Its unique chemical structure and multifaceted biological effects make it a promising candidate for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the physical and chemical properties of **Malabaricone C**, its known biological activities with a focus on key signaling pathways, and detailed experimental protocols for its study.

## Physical and Chemical Properties

**Malabaricone C** is a solid substance with a melting point range of 119-121 °C.[6] It is soluble in organic solvents such as dimethyl sulfoxide (DMSO), methanol, and ethanol.[7] The detailed physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>21</sub> H <sub>26</sub> O <sub>5</sub>	[6]
Molecular Weight	358.4 g/mol	[6]
IUPAC Name	1-(2,6-dihydroxyphenyl)-9-(3,4-dihydroxyphenyl)nonan-1-one	[6]
CAS Number	63335-25-1	[6]
Physical Description	Solid	[6]
Melting Point	119 - 121 °C	[6]
Solubility	Soluble in DMSO and Methanol	[7]
UV max	270 nm, 340 nm	[8]

## Spectral Data

The structural elucidation of **Malabaricone C** has been confirmed through various spectroscopic techniques.

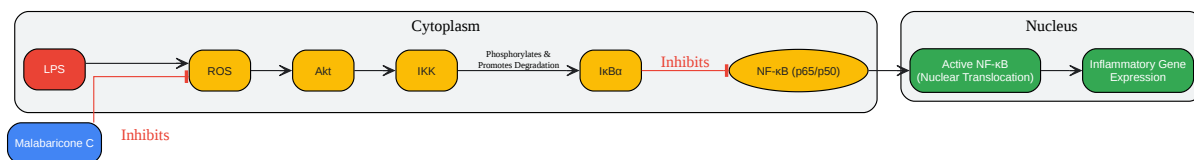
- <sup>1</sup>H and <sup>13</sup>C Nuclear Magnetic Resonance (NMR):** Detailed 1D and 2D NMR analyses have been performed to assign the proton and carbon signals of **Malabaricone C**. While specific peak assignments can be found in the supplementary materials of cited literature, the spectra are characteristic of its diarylnonanoid structure.[1][9][10]
- Mass Spectrometry (MS):** The mass spectrum of **Malabaricone C** shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is consistent with its chemical structure, showing characteristic losses of fragments from the nonan-1-one chain and the phenolic rings.[11][12][13][14][15]
- Infrared (IR) Spectroscopy:** The IR spectrum of **Malabaricone C** displays characteristic absorption bands for hydroxyl (-OH) groups, carbonyl (C=O) groups, and aromatic C-H and C=C bonds, confirming the presence of these functional groups.[16]

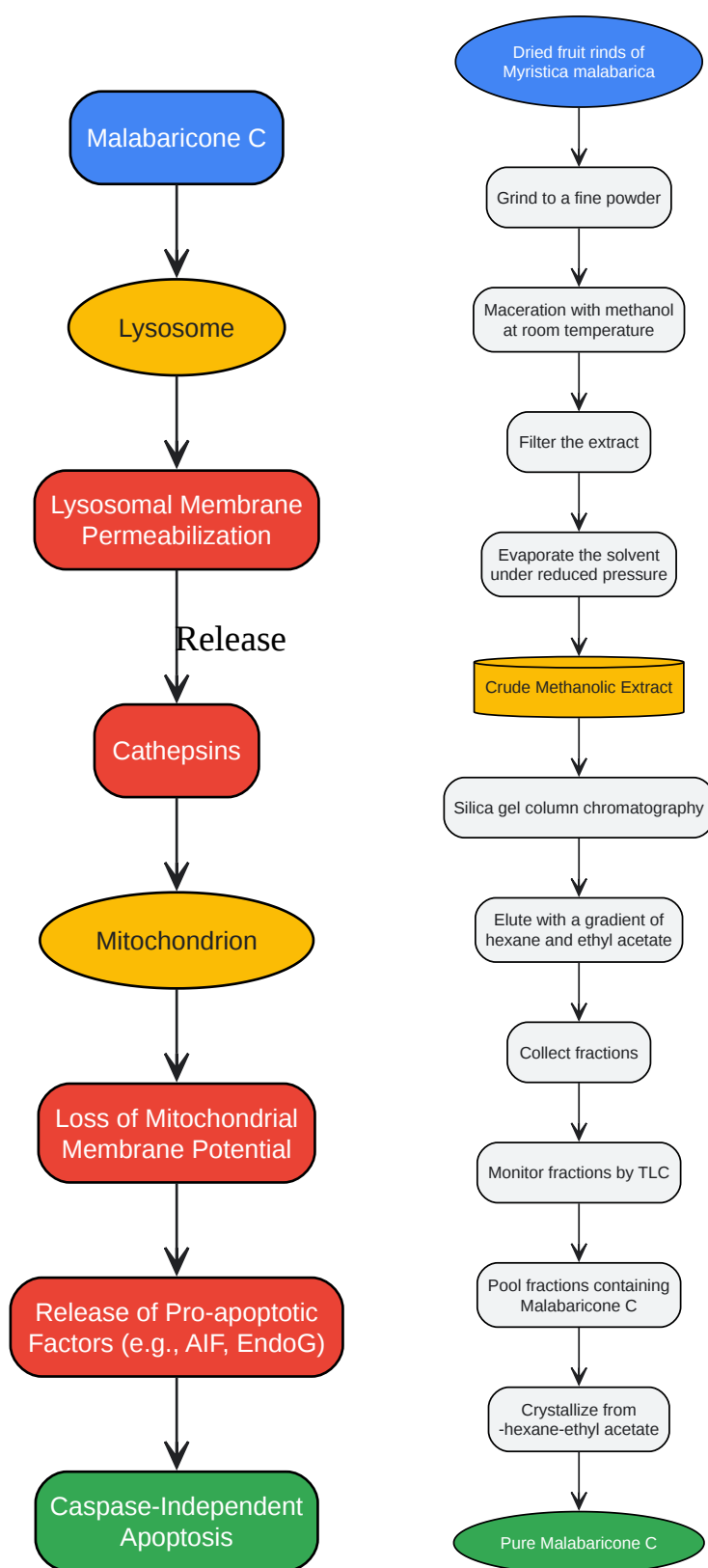
## Biological Activities and Signaling Pathways

**Malabaricone C** exhibits a range of biological activities, primarily attributed to its antioxidant and modulatory effects on cellular signaling pathways.

## Anti-inflammatory Activity

**Malabaricone C** has demonstrated significant anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators.<sup>[4][17]</sup> The primary mechanism involves the suppression of the nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway. Specifically, **Malabaricone C** inhibits the generation of reactive oxygen species (ROS), which in turn prevents the phosphorylation of Akt and the subsequent activation of the I $\kappa$ B kinase (IKK) complex. This leads to the inhibition of I $\kappa$ B $\alpha$  degradation and the nuclear translocation of NF- $\kappa$ B, ultimately downregulating the expression of inflammatory genes.<sup>[4]</sup>





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